

Personal protective equipment for handling **tert-Butyl 1-allylhydrazinecarboxylate**

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	<i>tert-Butyl 1-allylhydrazinecarboxylate</i>
Cat. No.:	B153078

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Essential Safety and Handling Guide for **tert-Butyl 1-allylhydrazinecarboxylate**

This guide provides crucial safety and logistical information for the handling and disposal of **tert-Butyl 1-allylhydrazinecarboxylate**. The following procedures are based on best practices for handling hydrazine derivatives. Researchers, scientists, and drug development professionals should conduct a thorough risk assessment before beginning any work with this compound.

Summary of Physical and Chemical Properties

While a comprehensive Safety Data Sheet (SDS) for **tert-Butyl 1-allylhydrazinecarboxylate** is not readily available, the following table summarizes known and predicted data. Due to the potential hazards associated with hydrazine derivatives, this compound should be handled with extreme caution.[\[1\]](#)

Property	Value	Source
Molecular Formula	C8H16N2O2	[2] [3] [4]
Molecular Weight	172.22 g/mol	[2]
CAS Number	21075-86-5	[2]
Melting Point	225.8 ± 33.0 °C (Predicted)	[2]
Boiling Point	Not Available	
Density	1.012 ± 0.06 g/cm3 (Predicted)	[2]
Flash Point	90.4 ± 25.4 °C (Predicted)	[2]
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C (Predicted)	[2]
Occupational Exposure Limits (PEL, TLV)	Not Available	

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure. The following PPE is mandatory when handling **tert-Butyl 1-allylhydrazinecarboxylate**:

- Hand Protection: Wear nitrile or neoprene gloves.[\[5\]](#)[\[6\]](#)[\[7\]](#) Always consult the glove manufacturer's resistance chart for specific chemical compatibility.
- Eye and Face Protection: Use tightly fitting safety goggles.[\[5\]](#) A face shield should also be worn if there is a splash hazard.[\[5\]](#)[\[6\]](#)
- Skin and Body Protection: A flame-resistant lab coat and a chemical-resistant apron are required.[\[5\]](#)[\[7\]](#) Full-length pants and closed-toe shoes are mandatory.[\[5\]](#)
- Respiratory Protection: All handling of **tert-Butyl 1-allylhydrazinecarboxylate** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[6\]](#) If a fume hood is not available or if exposure limits are exceeded, a full-face respirator with appropriate cartridges should be used.[\[5\]](#)

Experimental Protocol: Safe Handling and Disposal

1. Engineering Controls and Preparation:

- All work with **tert-Butyl 1-allylhydrazinecarboxylate** must be performed in a properly functioning chemical fume hood.[6]
- Ensure that an emergency eyewash station and safety shower are readily accessible.[5]
- Keep the work area clean and free of clutter.
- Remove all ignition sources as the compound may be flammable.[8]

2. Handling Procedure:

- Don the appropriate PPE as outlined above.
- Carefully weigh and transfer the chemical within the fume hood.
- Avoid the formation of dust and aerosols.
- Keep the container tightly closed when not in use.[9][10]
- Wash hands thoroughly after handling, even if gloves were worn.[6][9][11]

3. Spill Response:

- In the event of a small spill within the fume hood, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite).
- For larger spills, or any spill outside of a fume hood, evacuate the area immediately.[6][7]
- Notify your institution's environmental health and safety (EHS) department.[6][7]
- Do not attempt to clean up a large spill without proper training and equipment.

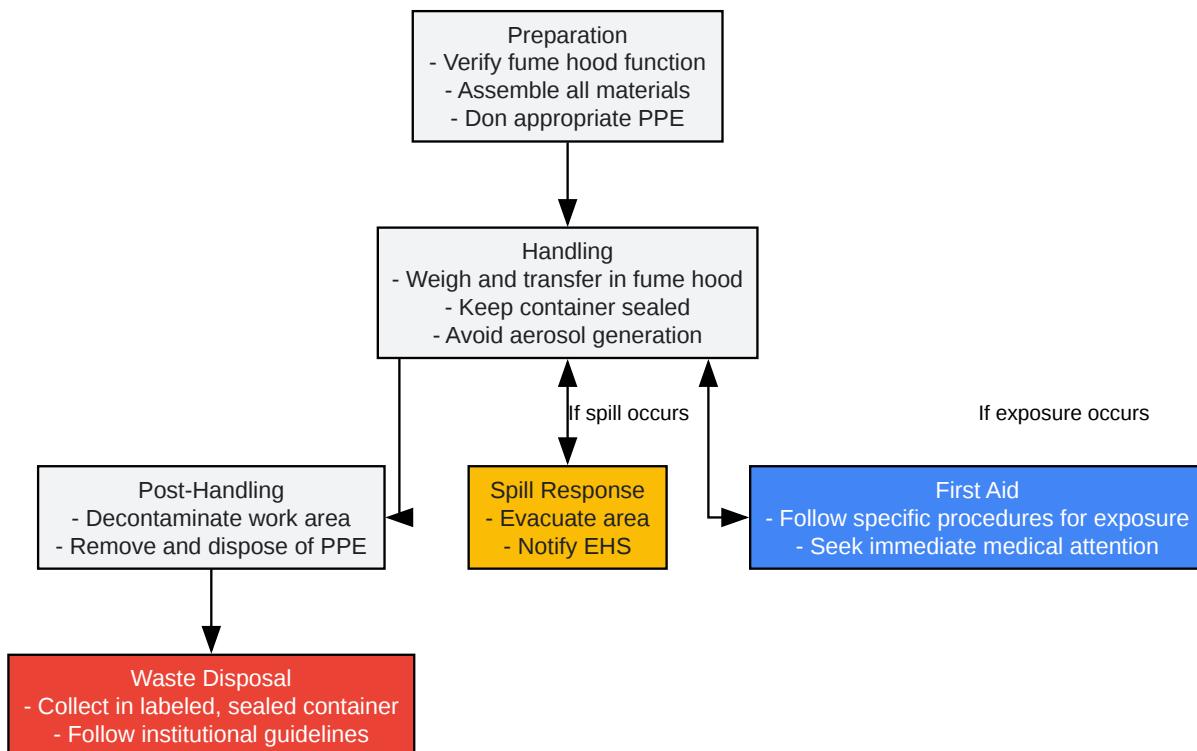
4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][11][12]
- Skin Contact: Immediately wash affected skin with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[11][12]
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[8][11]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[8][12]

5. Disposal Plan:

- All waste containing **tert-Butyl 1-allylhydrazinecarboxylate** must be considered hazardous waste.
- Collect waste in a clearly labeled, sealed container.
- Dispose of the waste through your institution's hazardous waste management program.[9][10][11] Do not dispose of down the drain or in regular trash.

Workflow for Safe Handling of **tert-Butyl 1-allylhydrazinecarboxylate**



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Caption: Workflow for the safe handling of **tert-Butyl 1-allylhydrazinecarboxylate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling tert-Butyl 1-allylhydrazinecarboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b153078#personal-protective-equipment-for-handling-tert-butyl-1-allylhydrazinecarboxylate>]

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